

Essential Safety and Operational Guide for 1-Methylpyrrolidine-d8

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Compound of Interest

Compound Name: 1-Methylpyrrolidine-d8

Cat. No.: B150434

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This document provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **1-Methylpyrrolidine-d8** in a laboratory setting. The following guidelines are designed for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

Chemical and Physical Properties

1-Methylpyrrolidine-d8 is the deuterated form of 1-Methylpyrrolidine. While specific data for the deuterated compound is limited, the properties of 1-Methylpyrrolidine provide a close approximation for safety considerations.

Property	Value
Molecular Formula	C ₅ D ₈ H ₃ N
Molecular Weight	93.20 g/mol [1]
Appearance	Colorless to light yellow liquid[2]
Boiling Point	80-81 °C
Flash Point	-21 °C (-7 °F)[3]
Density	0.819 g/mL at 25 °C
Solubility	Fully miscible in water[4]

Hazard Identification and Classification

1-Methylpyrrolidine-d8 is classified as a hazardous substance. The GHS classification for the non-deuterated analog, 1-Methylpyrrolidine, is as follows:

Hazard Class	Category	GHS Code	Signal Word	Hazard Statement
Flammable Liquids	2	H225	Danger	Highly flammable liquid and vapor[1][3]
Acute Toxicity, Oral	3	H301	Danger	Toxic if swallowed
Skin Corrosion/Irritation	1A/1B	H314	Danger	Causes severe skin burns and eye damage[1][3]
Acute Toxicity, Inhalation	4	H332	Warning	Harmful if inhaled[3]
Serious Eye Damage	1	H318	Danger	Causes serious eye damage[5]
Aquatic Hazard (Acute)	2	H401	-	Toxic to aquatic life
Aquatic Hazard (Chronic)	2	H411	-	Toxic to aquatic life with long lasting effects

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory when handling **1-Methylpyrrolidine-d8**.

Protection Type	Minimum Requirement
Eye/Face Protection	Chemical splash goggles and a face shield are required.[2][6]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile, neoprene) and chemical-resistant clothing or a lab coat.[2][6] Ensure gloves are inspected before use.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.[2] If exposure limits may be exceeded, a NIOSH/MSHA approved respirator is necessary.[2]
Footwear	Closed-toe, chemical-resistant shoes must be worn.

Handling and Storage Procedures

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[2]
- Ground and bond containers when transferring material to prevent static discharge.[2][6][7]
- Use non-sparking tools.[6][7]
- Avoid contact with skin, eyes, and clothing.[2]
- Do not breathe vapors or mist.[2]
- Keep away from heat, sparks, and open flames.[2][6][7]
- Wash thoroughly after handling.[2]

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances.[2]

- Keep containers tightly closed when not in use.[\[2\]](#)[\[6\]](#)[\[7\]](#)
- Store in a flammables-designated area.[\[2\]](#)[\[7\]](#)
- Protect from light.[\[8\]](#)

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention. [2] [3]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. [2] [3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. Seek immediate medical attention. [2] [3]
Ingestion	Do NOT induce vomiting. If the victim is conscious, give a cupful of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [2]

Spill and Disposal Procedures

Spill Response:

- Evacuate the area and remove all sources of ignition.[\[2\]](#)
- Ventilate the area.
- Wear appropriate PPE as outlined above.
- Absorb the spill with an inert material such as vermiculite, sand, or earth.[\[2\]](#)

- Place the absorbed material into a suitable, labeled container for disposal.[\[2\]](#)
- Clean the spill area thoroughly.

Waste Disposal:

- Dispose of waste in accordance with all applicable federal, state, and local regulations.
- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[\[2\]](#)
- Do not dispose of down the drain.

Operational Workflow

The following diagram illustrates the standard operating procedure for handling **1-Methylpyrrolidine-d8**.



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Caption: Workflow for Safe Handling of **1-Methylpyrrolidine-d8**.

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